

N,N-Diglycidyl-4-glycidyoxyaniline chemical structure and properties

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Compound of Interest

Compound Name: *N,N-Diglycidyl-4-glycidyoxyaniline*

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N,N-Diglycidyl-4-glycidyoxyaniline: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

N,N-Diglycidyl-4-glycidyoxyaniline is a trifunctional epoxy resin that is gaining significant attention across various high-performance applications, from advanced materials to the biomedical field. Its unique chemical structure, characterized by three reactive epoxy groups, imparts exceptional properties to cured materials, including high crosslink density, superior thermal stability, and excellent mechanical strength. This technical guide provides an in-depth overview of the chemical structure, properties, synthesis, and curing of **N,N-Diglycidyl-4-glycidyoxyaniline**, with a focus on experimental details and potential applications in drug delivery.

Chemical Structure and Identification

N,N-Diglycidyl-4-glycidyoxyaniline, also known by its synonyms Triglycidyl-p-aminophenol (TGAP) and p-(Diglycidylamino)phenyl glycidyl ether, is an aromatic epoxy monomer. The molecule consists of a central aniline ring substituted with two glycidyl groups on the nitrogen atom and one glycidyoxy group at the para position.

Systematic IUPAC Name: 4-(oxiran-2-ylmethoxy)-N,N-bis(oxiran-2-ylmethyl)aniline

Chemical Structure:

Caption: Chemical structure of **N,N-Diglycidyl-4-glycidyloxyaniline**.

Physicochemical Properties

A summary of the key physicochemical properties of **N,N-Diglycidyl-4-glycidyloxyaniline** is presented in the table below.

Property	Value	Reference
CAS Number	5026-74-4	[1]
Molecular Formula	C ₁₅ H ₁₉ NO ₄	
Molecular Weight	277.32 g/mol	
Appearance	Amber viscous liquid	
Density	1.22 g/mL at 25 °C	[1]
Refractive Index	n _{20/D} 1.567 (lit.)	[1]
Boiling Point	>200 °C (decomposes)	
Flash Point	113 °C (closed cup)	
Purity	≥90%	[2]
Epoxide Equivalent Weight	92-98 g/eq	

Experimental Protocols

Synthesis of N,N-Diglycidyl-4-glycidyloxyaniline

The synthesis of **N,N-Diglycidyl-4-glycidyloxyaniline** is typically achieved through the reaction of p-aminophenol with an excess of epichlorohydrin. A detailed experimental protocol based on a patented method is outlined below.[3]

Materials:

- p-Aminophenol

- Epichlorohydrin
- Ethanol (or other alcohol solvent)
- 50% (w/w) Sodium hydroxide aqueous solution
- Toluene

Procedure:

- In a reaction vessel equipped with a stirrer, thermometer, and dropping funnel, charge epichlorohydrin and the alcohol solvent. The molar ratio of p-aminophenol to epichlorohydrin should be in the range of 1:9 to 1:15.[3]
- Heat the mixture to a temperature between 25-55 °C.
- Add p-aminophenol to the mixture in batches over a period of 2-3 hours while maintaining the temperature.[3]
- After the addition is complete, maintain the reaction mixture at 45-55 °C for 3-5 hours for the insulation period.[3]
- Subsequently, add a 50% aqueous solution of sodium hydroxide dropwise in three portions. The total molar ratio of sodium hydroxide to p-aminophenol should be 4:1.[3]
- Maintain the reaction temperature at 50-60 °C for 3 hours after the addition of sodium hydroxide.[3]
- After the reaction, distill off the excess epichlorohydrin and alcohol solvent under reduced pressure. The recovered epichlorohydrin can be recycled.
- The remaining crude product is then extracted with toluene.
- The toluene extract is washed with water to remove any remaining salts and impurities.
- Finally, toluene is removed by distillation under reduced pressure (e.g., 120 °C / 700 mmHg) to yield the final product, **N,N-Diglycidyl-4-glycidyl-oxyaniline**, as a yellowish-brown viscous liquid.[3]



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Caption: Workflow for the synthesis of **N,N-Diglycidyl-4-glycidyloxyaniline**.

Curing of **N,N-Diglycidyl-4-glycidyloxyaniline** with Aromatic Amines

Aromatic amines, such as 4,4'-diaminodiphenylsulfone (DDS), are common curing agents for high-performance epoxy resins like **N,N-Diglycidyl-4-glycidyloxyaniline**. The curing process involves the reaction of the amine groups with the epoxy groups, leading to a highly crosslinked network.

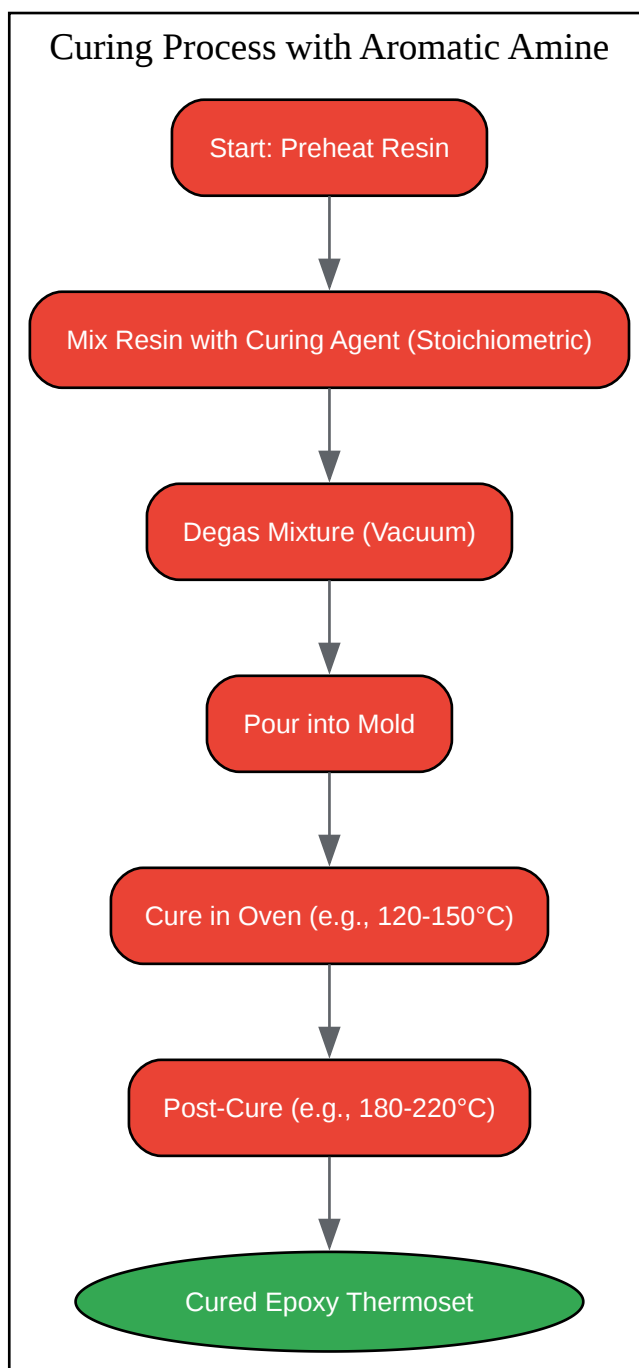
Materials:

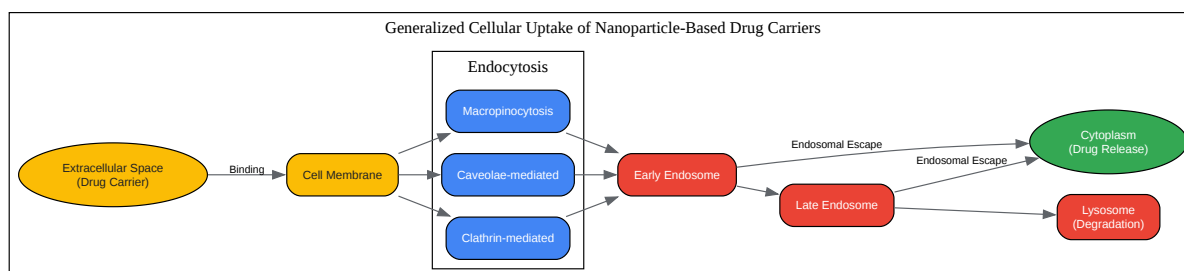
- **N,N-Diglycidyl-4-glycidyloxyaniline**
- 4,4'-Diaminodiphenylsulfone (DDS)

Procedure:

- Preheat the **N,N-Diglycidyl-4-glycidyloxyaniline** resin to reduce its viscosity for easier mixing.
- Calculate the stoichiometric amount of the DDS curing agent required. The stoichiometry is based on the amine hydrogen equivalent weight (AHEW) of the curing agent and the epoxide equivalent weight (EEW) of the resin.
- Thoroughly mix the preheated resin with the calculated amount of DDS until a homogeneous mixture is obtained.
- Degas the mixture in a vacuum oven to remove any entrapped air bubbles.

- Pour the mixture into a preheated mold.
- Cure the resin in an oven following a specific curing schedule. A typical curing schedule might involve an initial cure at a lower temperature (e.g., 120-150 °C) for a few hours, followed by a post-curing step at a higher temperature (e.g., 180-220 °C) to ensure complete reaction and development of optimal properties. The exact temperatures and times will depend on the specific application and desired properties.^[4]^[5]





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